

Solubility of 2-Methyldiphenylmethane in organic solvents

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methyldiphenylmethane

Cat. No.: B1215975

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An In-depth Technical Guide to the Solubility of **2-Methyldiphenylmethane** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-methyldiphenylmethane** (also known as o-benzyltoluene) in various organic solvents. Understanding the solubility characteristics of this compound is essential for its application in organic synthesis, chemical research, and materials science.^[1] Due to the limited availability of specific quantitative solubility data for **2-methyldiphenylmethane** in publicly accessible literature, this guide presents qualitative solubility information, quantitative data for the closely related compound diphenylmethane, and detailed experimental protocols for determining its solubility.

Core Solubility Profile

2-Methyldiphenylmethane is a nonpolar aromatic hydrocarbon.^[2] Its solubility is governed by the "like dissolves like" principle, indicating that it is most soluble in other nonpolar or weakly polar organic solvents. The presence of the methyl group on one of the phenyl rings has a minor effect on its overall polarity compared to the parent compound, diphenylmethane.

Qualitative Solubility of 2-Methyldiphenylmethane

Based on its chemical structure, **2-methyldiphenylmethane** is expected to be soluble in a range of common organic solvents and insoluble in water.

Solvent Class	Representative Solvents	Expected Solubility	Rationale
Aromatic Hydrocarbons	Toluene, Benzene	Soluble	Similar nonpolar, aromatic nature leading to favorable van der Waals interactions.
Halogenated Solvents	Chloroform, Dichloromethane	Soluble	Effective at solvating nonpolar aromatic compounds.
Ethers	Diethyl Ether	Soluble	Acts as a good solvent for many nonpolar organic compounds.
Alcohols	Ethanol	Soluble	The nonpolar character of the hydrocarbon backbone dominates, allowing for solubility in less polar alcohols.
Ketones	Acetone	Soluble	A versatile solvent capable of dissolving a wide range of organic compounds.
Water	Water	Insoluble	The nonpolar nature of the molecule prevents it from forming favorable interactions with polar water molecules. ^[2]

Quantitative Solubility of Diphenylmethane (Structural Analog)

As a close structural analog, the solubility of diphenylmethane provides a strong indication of the expected quantitative solubility of **2-methyldiphenylmethane**.

Solvent	Temperature (°C)	Solubility
Ethyl Ether	Not specified	>10% w/v
Ethanol	Not specified	>10% w/v
Chloroform	Not specified	>10% w/v
Hexane	Not specified	Freely Soluble
Benzene	Not specified	Freely Soluble
Water	25	14.1 mg/L

Experimental Protocols for Solubility Determination

For applications requiring precise solubility values, experimental determination is necessary. The following are detailed methodologies for key experiments to quantitatively determine the solubility of **2-methyldiphenylmethane**.

Gravimetric Method

The gravimetric method is a straightforward and accurate technique for determining the solubility of a solid compound in a solvent. It involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solute.

Materials and Apparatus:

- **2-Methyldiphenylmethane**
- Selected organic solvent(s)
- Analytical balance

- Thermostatically controlled shaker or water bath
- Conical flasks with stoppers
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Volumetric pipette
- Evaporating dish or watch glass
- Oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-methyldiphenylmethane** to a conical flask containing a known volume of the chosen organic solvent.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time to ensure equilibrium is reached (typically 24-48 hours).
- Sample Collection and Filtration:
 - Allow the undissolved solid to settle.
 - Carefully withdraw a known volume (e.g., 10 mL) of the supernatant using a volumetric pipette, ensuring no solid particles are transferred.
 - Filter the collected supernatant through a syringe filter into a pre-weighed evaporating dish.
- Solvent Evaporation and Weighing:

- Place the evaporating dish in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute.
- Once all the solvent has evaporated, cool the dish in a desiccator to room temperature.
- Weigh the evaporating dish containing the dried solute on an analytical balance.
- Calculation of Solubility:
 - The solubility (S) is calculated using the following formula:
 - $S \text{ (g/100 mL)} = [(\text{mass of dish + solute}) - (\text{mass of dish})] / (\text{volume of solution}) * 100$

UV-Vis Spectrophotometric Method

This method is suitable if **2-methyldiphenylmethane** exhibits absorbance in the UV-Vis spectrum. It involves measuring the absorbance of a diluted saturated solution and relating it to concentration via a calibration curve.

Materials and Apparatus:

- **2-Methyldiphenylmethane**
- Selected organic solvent(s)
- UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Thermostatically controlled shaker or water bath
- Filtration apparatus

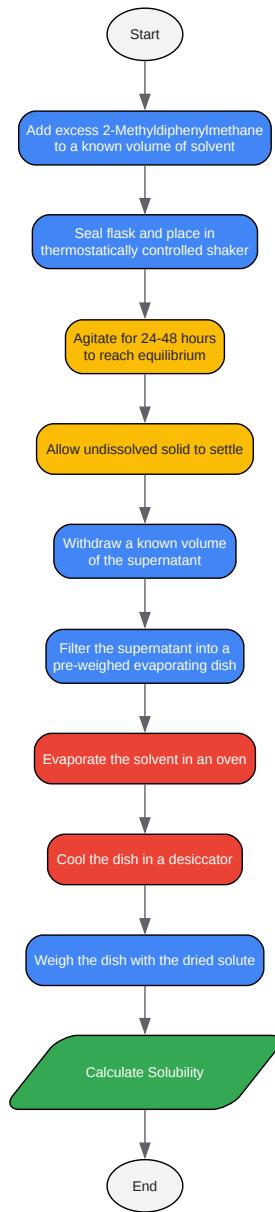
Procedure:

- Preparation of Calibration Curve:
 - Prepare a stock solution of **2-methyldiphenylmethane** of a known concentration in the desired solvent.

- Perform serial dilutions to create a series of standard solutions with known concentrations.
- Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}).
- Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear, and the equation of the line ($y = mx + c$) should be determined.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of **2-methyldiphenylmethane** as described in the gravimetric method.
 - After reaching equilibrium, filter the supernatant to remove any undissolved solid.
 - Dilute a known volume of the filtered saturated solution with the solvent to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation of the calibration curve to determine the concentration of the diluted solution from its absorbance.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. This concentration represents the solubility of **2-methyldiphenylmethane** in the solvent at the specified temperature.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of **2-methyldiphenylmethane** using the gravimetric method.



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Caption: Experimental workflow for gravimetric solubility determination.

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- To cite this document: BenchChem. [Solubility of 2-Methyldiphenylmethane in organic solvents]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1215975#solubility-of-2-methyldiphenylmethane-in-organic-solvents>]

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